

# A Technical Guide to the Physicochemical Properties and Applications of 1,3-Diiodobenzene

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## Compound of Interest

Compound Name: **1,3-Diiodobenzene**

Cat. No.: **B1666199**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **1,3-diiodobenzene**, with a specific focus on its melting point. It includes detailed experimental protocols for accurate determination and contextualizes its relevance in modern chemical synthesis and drug development.

## Core Physicochemical Data

**1,3-Diiodobenzene**, also known as m-diiodobenzene, is a halogenated aromatic compound with the chemical formula  $C_6H_4I_2$ . It serves as a versatile intermediate in a wide array of synthetic applications due to its dual reactive iodine substituents.<sup>[1][2]</sup> The meta-positioning of these atoms allows for controlled, stepwise functionalization, making it a valuable building block for complex molecular architectures.<sup>[2][3]</sup> Its physical properties are well-documented, though variations in reported melting points exist, likely due to differences in purity and measurement techniques.

A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source(s)
Molecular Formula	$C_6H_4I_2$	<a href="#">[1]</a> <a href="#">[4]</a>
Molar Mass	329.91 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	626-00-6	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	White to cream or pale yellow crystalline solid/powder. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	32.0-38.0 °C	<a href="#">[6]</a>
34-37 °C (lit.)	<a href="#">[7]</a> <a href="#">[8]</a>	
40 °C	<a href="#">[4]</a>	
51.50 °C	<a href="#">[5]</a>	
Boiling Point	285 °C	<a href="#">[4]</a> <a href="#">[8]</a>
Density	~2.47 g/mL	<a href="#">[4]</a> <a href="#">[8]</a>

## Experimental Protocol: Melting Point Determination

The accurate determination of a melting point is crucial for verifying the identity and purity of a crystalline solid like **1,3-diodobenzene**. A pure compound typically exhibits a sharp melting range of 0.5-1.0°C, whereas impurities can cause a depression and broadening of this range. The following protocol outlines the standard capillary method.

Objective: To determine the melting point range of a solid sample of **1,3-diodobenzene**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

- Thermometer (if using Thiele tube)

Procedure:

- Sample Preparation:

- Place a small amount of the **1,3-diiodobenzene** sample on a clean, dry surface.
  - Using a mortar and pestle, carefully grind the crystals into a fine, uniform powder.[\[9\]](#) This ensures efficient and even heat transfer.

- Capillary Tube Loading:

- Invert a capillary tube and press the open end into the powdered sample. A small amount of powder will be forced into the tube.
  - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down.[\[10\]](#)
  - Repeat this process until the packed sample height is approximately 1-2 mm.[\[10\]](#)

- Measurement - Preliminary (Rough) Trial:

- Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Heat the sample rapidly to get an approximate melting temperature.[\[9\]](#) This provides a target range for the more precise measurement.

- Measurement - Accurate Determination:

- Allow the apparatus to cool to at least 15-20°C below the approximate melting point observed in the preliminary trial.[\[9\]](#)
  - Insert a new, freshly prepared capillary tube with the sample.
  - Heat the block rapidly until the temperature is about 15°C below the expected melting point.

- Decrease the heating rate to a slow, constant rate of 1-2°C per minute.[9] A slow heating rate is critical for accuracy.[9]
- Data Recording:
  - Record the temperature ( $T_1$ ) at which the first liquid droplet becomes visible within the sample.[9]
  - Continue heating slowly and record the temperature ( $T_2$ ) at which the last solid crystal completely liquefies.[9]
  - The melting point is reported as the range  $T_1 - T_2$ .
  - For subsequent trials, always use a fresh sample in a new capillary tube.

## Visualized Workflow: Melting Point Determination

The logical flow of the experimental protocol for determining the melting point can be visualized as follows.



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Caption: Workflow for Melting Point Determination.

## Applications in Research and Drug Development

**1,3-Diiodobenzene** is not merely a laboratory chemical; it is a critical starting material and intermediate in several advanced applications relevant to researchers and pharmaceutical professionals.

- **Organic Synthesis:** It is a fundamental building block in organic synthesis. The two iodine atoms can be selectively functionalized through various cross-coupling reactions, such as Suzuki and Sonogashira couplings, to build more complex molecules.[2] This versatility is essential for creating novel organic compounds.
- **Pharmaceutical Intermediates:** The compound serves as a key intermediate in the synthesis of pharmaceuticals.[1][2] The iodine atoms can be replaced with other functional groups to construct iodinated drug scaffolds, which are components of various bioactive molecules.[2]
- **Advanced Materials:** In materials science, **1,3-diiiodobenzene** is used in the development of organic electronics and advanced polymers.[1][2] It is a precursor for synthesizing conductive polymers and is used to create organic ligands for Metal-Organic Frameworks (MOFs), which have applications in gas storage, catalysis, and drug delivery.[3]

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties and Applications of 1,3-Diiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666199#1-3-diiodobenzene-melting-point\]](https://www.benchchem.com/product/b1666199#1-3-diiodobenzene-melting-point)

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